

Technical Guide: Physicochemical Characterization of 2-Bromo-6-nitroaniline

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Compound of Interest

Compound Name: 2-Bromo-6-nitroaniline

Cat. No.: B044865

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of a key physicochemical property of **2-Bromo-6-nitroaniline** (CAS 59255-95-7), its melting point. Accurate determination of the melting point is crucial for the identification, purity assessment, and quality control of this compound in research and drug development settings.

Quantitative Data: Melting Point of 2-Bromo-6-nitroaniline

The reported melting point of **2-Bromo-6-nitroaniline** shows some variability across different sources. This discrepancy may be attributable to factors such as the purity of the sample and the analytical method employed. A summary of the reported values is presented below for comparative analysis.

Melting Point (°C)	Source / Supplier
74.5	Sigma-Aldrich, Aaron Chemicals[1]
72	Alichem[2]
128-130	Guidechem[3]

Experimental Protocol: Determination of Melting Point

The following protocol outlines a standard method for determining the melting point of **2-Bromo-6-nitroaniline** using a capillary melting point apparatus.

2.1. Principle

The melting point of a crystalline solid is the temperature at which it transitions from a solid to a liquid phase. For a pure substance, this transition occurs over a narrow temperature range. Impurities typically depress the melting point and broaden the melting range.

2.2. Materials and Apparatus

- **2-Bromo-6-nitroaniline** sample
- Capillary tubes (one end sealed)
- Melting point apparatus (e.g., Mel-Temp or similar)
- Spatula
- Mortar and pestle (optional, for pulverizing crystals)
- Thermometer (calibrated)

2.3. Procedure

- Sample Preparation:
 - Ensure the **2-Bromo-6-nitroaniline** sample is a fine, dry powder. If necessary, gently crush any large crystals using a mortar and pestle.
 - Introduce a small amount of the powdered sample into the open end of a capillary tube.
 - Pack the sample into the sealed end of the capillary tube by gently tapping the tube on a hard surface. The packed sample height should be approximately 2-3 mm.

- Apparatus Setup:
 - Insert the capillary tube containing the sample into the heating block of the melting point apparatus.
 - Ensure the thermometer is correctly positioned to accurately measure the temperature of the heating block.
- Melting Point Determination:
 - Rapid Heating (Optional): If the approximate melting point is unknown, a preliminary rapid heating can be performed to get a rough estimate.
 - Slow Heating: Set the heating rate of the apparatus to a slow and steady increase, typically 1-2 °C per minute, as the temperature approaches the expected melting point.
 - Observation: Carefully observe the sample through the magnifying lens of the apparatus.
 - Record T1: Note the temperature at which the first drop of liquid appears.
 - Record T2: Note the temperature at which the entire sample has completely melted into a clear liquid.
 - The melting point is recorded as the range between T1 and T2.
- Post-Analysis:
 - Allow the apparatus to cool down before performing any subsequent measurements.
 - Dispose of the used capillary tube in an appropriate glass waste container.

Visualization: Experimental Workflow

The following diagram illustrates the logical workflow for the experimental determination of the melting point of **2-Bromo-6-nitroaniline**.



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Caption: Workflow for Melting Point Determination of **2-Bromo-6-nitroaniline**.

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